

synthesis of 4-Bromo-3-ethoxy-5-methylisoxazole starting materials

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Compound of Interest

Compound Name: 4-Bromo-3-ethoxy-5-methylisoxazole

Cat. No.: B576305

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An in-depth technical guide on the synthesis of **4-Bromo-3-ethoxy-5-methylisoxazole**, focusing on its starting materials and synthetic pathway, is detailed below. This document is intended for an audience of researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Introduction

4-Bromo-3-ethoxy-5-methylisoxazole is a substituted isoxazole derivative. The isoxazole ring is a key structural motif found in numerous biologically active compounds and serves as a versatile intermediate in organic synthesis. This guide outlines a plausible and robust synthetic route to **4-Bromo-3-ethoxy-5-methylisoxazole**, providing detailed experimental protocols for the synthesis of its precursors and the final bromination step. The molecule is noted for its utility as a key intermediate in the synthesis of agrochemicals, particularly insecticides and fungicides, where its structure facilitates selective reactivity.[\[1\]](#)

Overall Synthetic Pathway

The synthesis of **4-Bromo-3-ethoxy-5-methylisoxazole** can be conceptualized as a two-stage process. The first stage involves the construction of the core isoxazole ring system, 3-ethoxy-5-methylisoxazole, from basic starting materials. The second stage is the regioselective bromination of this intermediate at the 4-position to yield the final product.

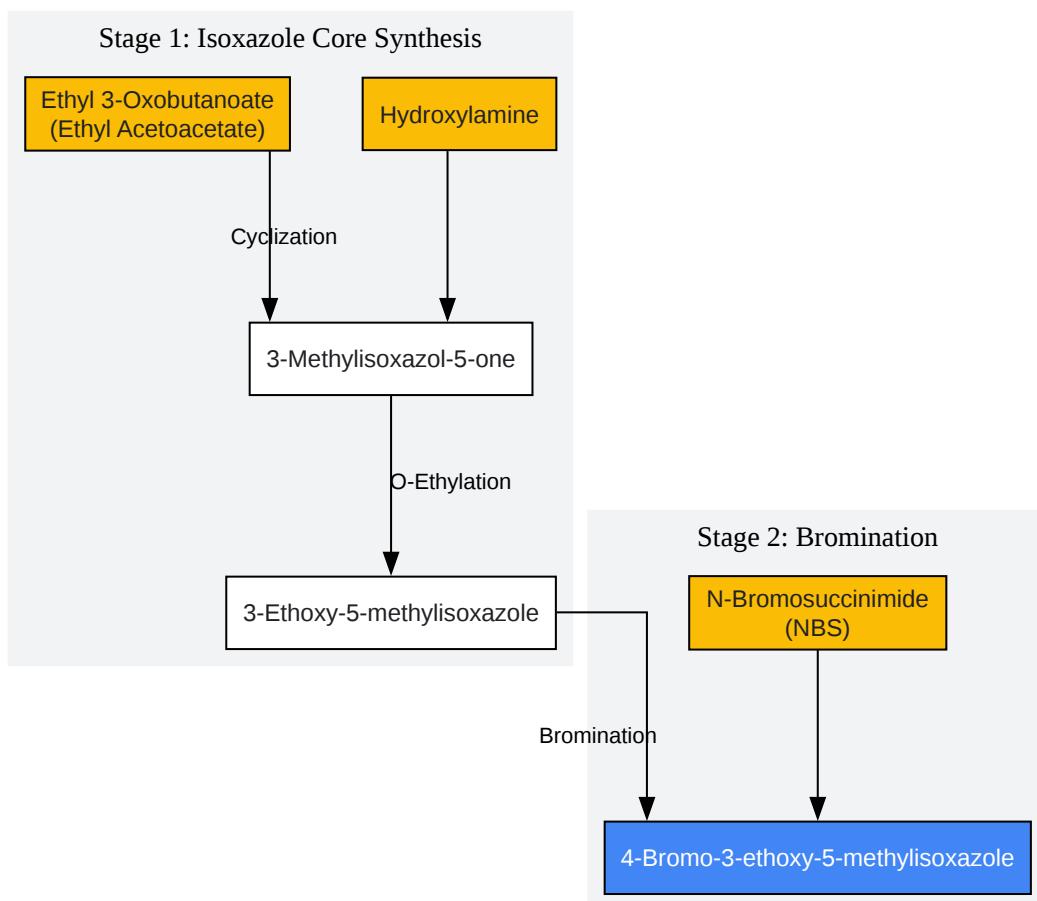
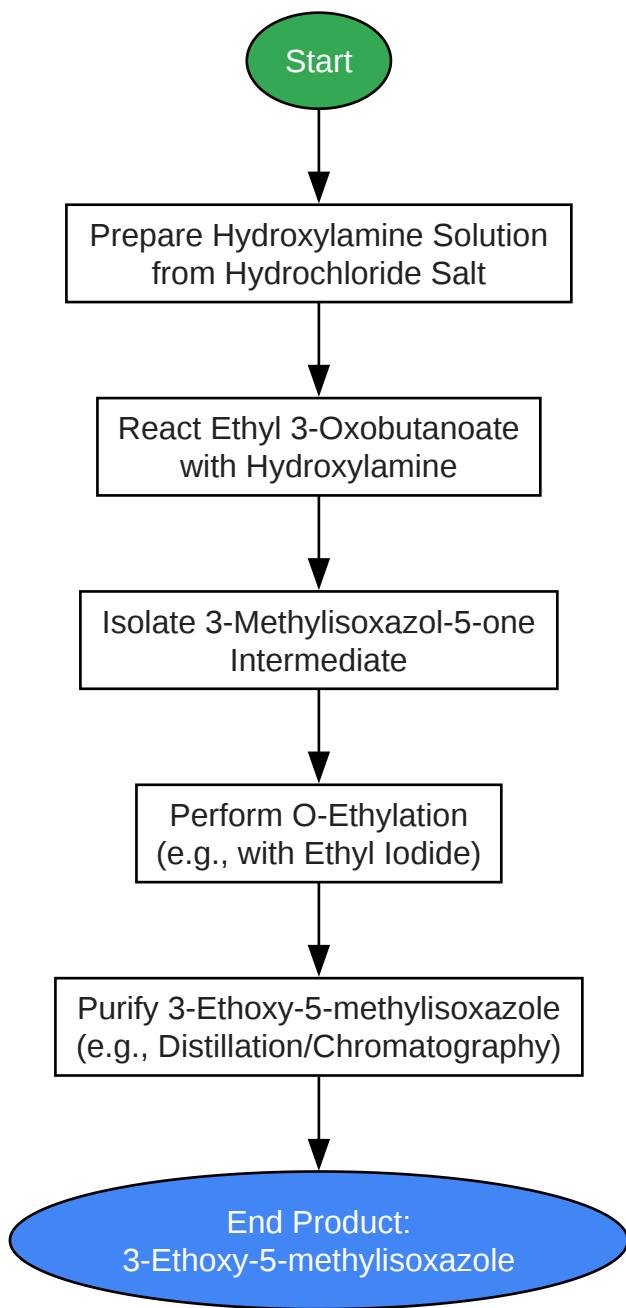
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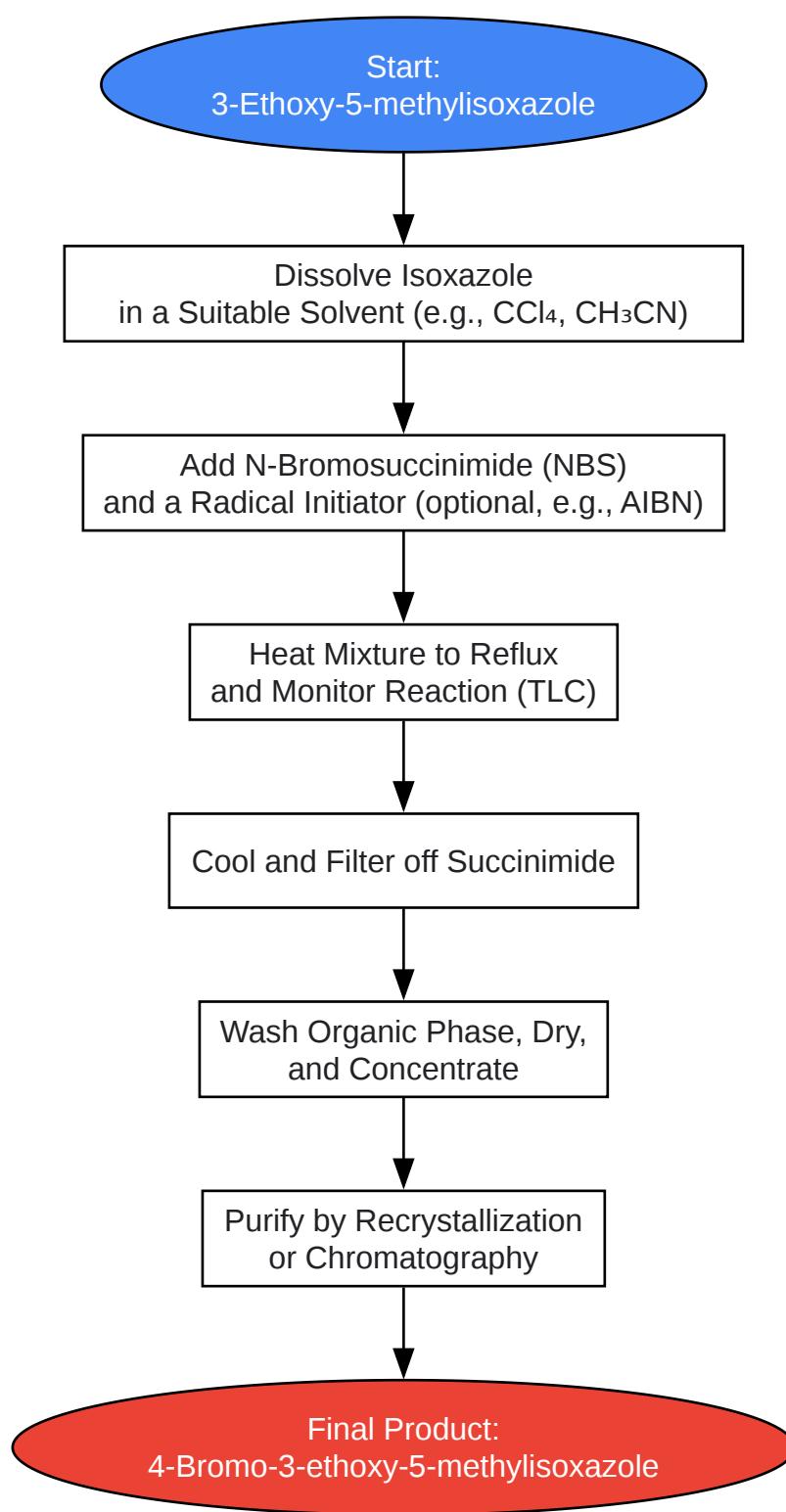
Figure 1: Overall synthetic pathway for **4-Bromo-3-ethoxy-5-methylisoxazole**.

Stage 1: Synthesis of 3-Ethoxy-5-methylisoxazole

This stage focuses on the construction of the isoxazole ring followed by the introduction of the ethoxy group. The key starting materials are ethyl 3-oxobutanoate and hydroxylamine.

Experimental Workflow: Stage 1



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References

- 1. 4-Bromo-3-Ethoxy-5-Methylisoxazole [myskinrecipes.com]
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